

# ACVA thermal decomposition temperature and half-life

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus:** 4,4'-Azobis(4-cyanovaleric acid)

CAS No.: 2638-94-0

Cat. No.: S590686

Get Quote

## Thermal Decomposition Characteristics of ACVA

The table below summarizes the key thermokinetic parameters of ACVA's pyrolysis from a 2023 study.

| Parameter                                    | Value  | Condition/Method                      |
|--|--|---------------------------------------|
| Decomposition Process                        | Four mass loss stages [1]                              | -                                     |
| Primary Heat Release                         | First and final stages [1]                             | -                                     |
| Total Heat Release ( $\Delta H_d$ )          | 4706 J g <sup>-1</sup> [1]                             | -                                     |
| Apparent Activation Energy (E <sub>a</sub> ) | 91 kJ mol <sup>-1</sup> [1]                            | Kissinger–Akahira–Sunose (KAS) method |
| Key Toxic Decomposition Products             | Hydrogen cyanide (HCN), Methane (CH <sub>4</sub> ) [1] | TGA-FTIR analysis                     |

As a free radical initiator, ACVA is classified as **Vazo 68 WSP** in commerce and has a **10-hour half-life temperature of 68°C** [2]. Compared to other common azo initiators, ACVA has a relatively **low apparent activation energy and high heat release**, indicating a higher potential for thermal runaway accidents if not handled properly at elevated temperatures [1].

## Experimental Protocols for Thermal Analysis

The study employed several standard thermal analysis techniques, which can be replicated to assess thermal stability.

### Thermal Analysis Methods

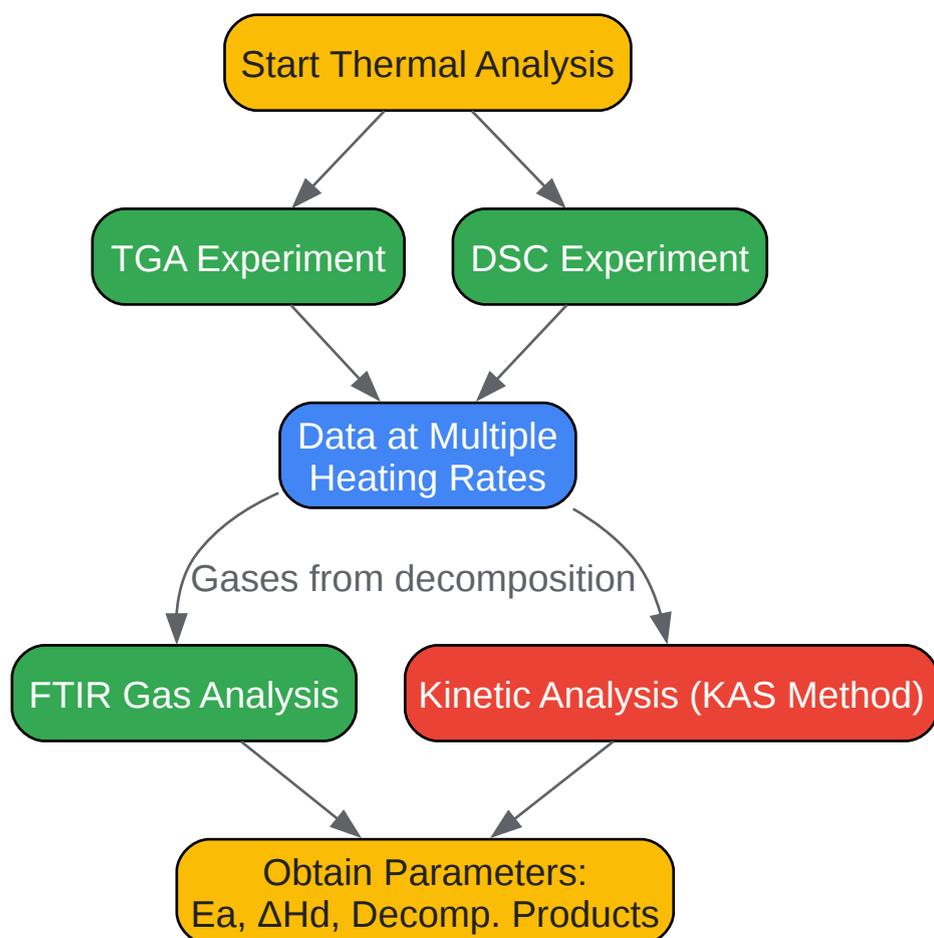
The research primarily used **Thermogravimetric Analysis (TGA)** and **Differential Scanning Calorimetry (DSC)** [1].

- **TGA** measures mass changes as a function of temperature, identifying different decomposition stages [1] [3].
- **DSC** measures heat flow differences between a sample and reference, quantifying exothermic and endothermic processes and the heat released [1] [3].
- These techniques are often coupled with **Fourier-Transform Infrared (FTIR) spectroscopy** (TGA-FTIR) to identify gaseous decomposition products in real-time [1].

### Thermokinetic Calculation Method

The **Kissinger–Akahira–Sunose (KAS) isoconversional method** was used to calculate the apparent activation energy ( $E_a$ ) [1]. This method involves performing multiple TGA or DSC experiments at different heating rates ( $\beta$ ) and analyzing how the peak temperatures shift to determine  $E_a$  without assuming a specific reaction model.

The following diagram illustrates the general workflow for the thermal hazard assessment described in the study.



[Click to download full resolution via product page](#)

*Experimental workflow for ACVA thermal hazard assessment*

## Safety and Handling Implications

The thermal data has direct implications for the safe handling of ACVA in a laboratory or industrial setting.

- **Thermal Runaway Risk:** The low activation energy and high heat release mean that once decomposition begins, the reaction can become self-accelerating and difficult to control [1].
- **Toxic Byproducts:** The generation of **hydrogen cyanide (HCN)** requires adequate engineering controls (e.g., fume hoods) and personal protective equipment (PPE) to prevent exposure [1].
- **Process Safety:** Strict temperature control is necessary during processes using ACVA. Its thermal stability should be a key consideration in process design to prevent accidental decomposition [1].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. and pyrolysis products Thermal of 4,4'-azobis... analysis analysis [[link.springer.com](https://link.springer.com)]
2. Vazo™ Safe & Efficient Azo Free Radical Initiators... - ChemPoint [[chempoint.com](https://chempoint.com)]
3. [sciencedirect.com/topics/nursing-and-health-professions/differential...](https://sciencedirect.com/topics/nursing-and-health-professions/differential...) [[sciencedirect.com](https://sciencedirect.com)]

To cite this document: Smolecule. [ACVA thermal decomposition temperature and half-life].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b590686#acva-thermal-decomposition-temperature-and-half-life>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)